

# Preparation of Stock Solutions of 2-Ethylhexyl 4-hydroxybenzoate: An Application Note

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## Compound of Interest

Compound Name: **2-Ethylhexyl 4-hydroxybenzoate**

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This document provides a detailed protocol for the preparation of stock solutions of **2-Ethylhexyl 4-hydroxybenzoate**, a compound commonly used as a preservative and in various research applications. Due to its hydrophobic nature, proper preparation is crucial for accurate and reproducible experimental results.

## Physicochemical Properties

A summary of the key physicochemical properties of **2-Ethylhexyl 4-hydroxybenzoate** is presented in Table 1. Understanding these properties is essential for handling the compound and preparing stable solutions.

Property	Value	Reference
Synonyms	2-Ethylhexylparaben, Octylparaben	[1][2]
CAS Number	5153-25-3	[2][3]
Molecular Formula	C15H22O3	[2][4]
Molecular Weight	250.33 g/mol	[4]
Appearance	Colorless to light yellow, clear liquid	[4]
Solubility in Water	Poorly soluble	[3]
Solubility in Organic Solvents	Soluble in organic solvents such as ethanol, methanol, and DMSO.	[3][5]
Storage	Store in a cool, dark place in a tightly sealed container.	

Table 1: Physicochemical data of **2-Ethylhexyl 4-hydroxybenzoate**.

## Experimental Protocol: Preparation of a 100 mM Stock Solution

This protocol details the steps to prepare a 100 mM stock solution of **2-Ethylhexyl 4-hydroxybenzoate** in Dimethyl Sulfoxide (DMSO). While the compound is also soluble in other organic solvents like ethanol and methanol, DMSO is a common choice for *in vitro* studies.

### Materials:

- **2-Ethylhexyl 4-hydroxybenzoate** (liquid)
- Dimethyl Sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes or amber glass vials

- Calibrated micropipettes
- Vortex mixer
- Analytical balance

**Procedure:**

- Calculate the required mass:
  - To prepare 1 mL of a 100 mM (0.1 M) solution, the required mass of **2-Ethylhexyl 4-hydroxybenzoate** is calculated as follows:
    - Mass (g) = Molarity (mol/L) \* Volume (L) \* Molecular Weight ( g/mol )
    - Mass (g) = 0.1 mol/L \* 0.001 L \* 250.33 g/mol = 0.025033 g = 25.03 mg
- Weighing the compound:
  - Tare a clean, dry microcentrifuge tube or amber glass vial on an analytical balance.
  - Carefully add 25.03 mg of **2-Ethylhexyl 4-hydroxybenzoate** to the tube.
- Dissolving the compound:
  - Add 1 mL of anhydrous DMSO to the tube containing the compound.
  - Tightly cap the tube and vortex thoroughly for at least 1-2 minutes to ensure complete dissolution. Visually inspect the solution to ensure there are no undissolved droplets.
- Storage:
  - Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

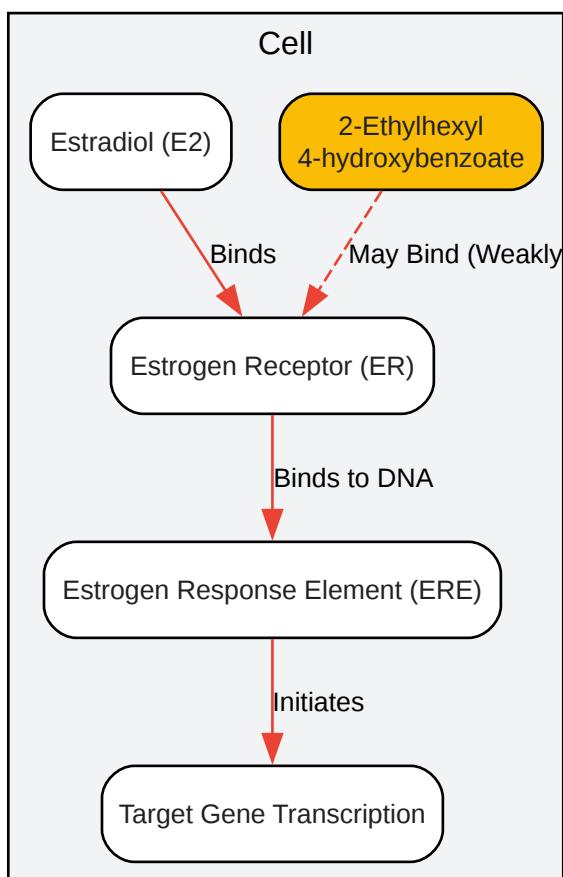
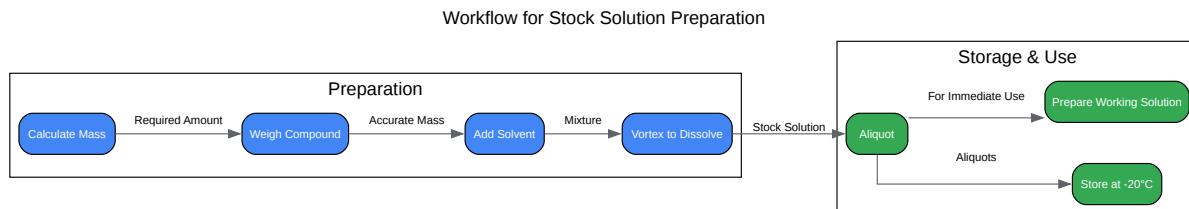
**Note on Working Solutions:**

For cell-based assays, it is crucial to minimize the final concentration of DMSO to avoid solvent-induced toxicity. A common practice is to keep the final DMSO concentration below

0.5% (v/v). To achieve this, perform serial dilutions of the stock solution in the appropriate cell culture medium or buffer immediately before use.

## Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **2-Ethylhexyl 4-hydroxybenzoate** stock solution.



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